

Part 1: Operational Priority & Hazard Identification

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Cis-Quaternary Acid*

CAS No.: 1075727-04-6

Cat. No.: B601610

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Executive Summary **Cis-Quaternary Acid** (Chemical Name: (1R,2R)-2-(2-carboxyethyl)-1-(3,4-dimethoxybenzyl)-6,7-dimethoxy-2-methyl-1,2,3,4-tetrahydroisoquinolin-2-ium) is a specific degradation product and process impurity associated with the neuromuscular blockers Cisatracurium Besylate and Atracurium.^{[1][2][3]}

Unlike common organic acids, this compound is a quaternary ammonium zwitterion. It possesses both a permanent positive charge (quaternary nitrogen) and a pH-dependent carboxylic acid group. This dual nature dictates its solubility, reactivity, and toxicity profile. It is classified as a Class 6.1 Toxic Substance and poses significant environmental risks to aquatic systems due to its quaternary ammonium moiety.

Immediate Safety Directive:

- NEVER dispose of **Cis-Quaternary Acid** down the drain.
- NEVER mix with strong oxidizers or anionic surfactants without a controlled protocol (risk of precipitation or exothermic reaction).
- ALWAYS segregate as Toxic Organic Waste.

Part 2: Technical Specifications & Risk Profile

To ensure scientific integrity, operators must understand the physicochemical properties driving the disposal logic.

Parameter	Data / Specification
Common Name	Cis-Quaternary Acid (Cisatracurium Impurity A / Atracurium Impurity E)
CAS Number	1075727-04-6 (Freebase/Inner Salt)
Molecular Formula	C ₂₄ H ₃₁ NO ₆ (Cationic core)
Physical State	Solid (typically off-white powder) or in solution
Hazard Class	6.1 (Toxic)
UN Number	UN 2811 (Toxic solid, organic, n.o.s.) ^{[2][4]}
Solubility	Soluble in water, methanol, and acetonitrile (polar solvents)
RCRA Status	Not specifically listed (P/U), but characteristic Toxic (D003) if leachable limits met; treat as Hazardous Waste.

Part 3: Personal Protective Equipment (PPE) Matrix

Trustworthiness in safety relies on redundancy. The following PPE is mandatory for handling quantities >1 mg.

- Respiratory: N95 or P100 particulate respirator if handling neat powder.
- Dermal: Double-gloving recommended.
 - Inner Layer: Nitrile (4 mil).
 - Outer Layer: Nitrile (extended cuff) or Neoprene.
- Ocular: Chemical splash goggles (ANSI Z87.1).

- Body: Lab coat required; Tyvek sleeves recommended for dispensing operations.

Part 4: Disposal & Waste Management Protocol

This protocol uses a "Cradle-to-Grave" tracking approach. The quaternary nature of the molecule means it is stable and persistent; thermal destruction is the only validated method for complete elimination.

Workflow 1: Solid Waste (Neat Substance/Expired Standards)

- Containment: Place the original vial containing the substance into a secondary clear plastic bag (e.g., Ziploc).
- Labeling: Affix a hazardous waste label.
 - Constituents: "Cisatracurium Impurity A (**Cis-Quaternary Acid**) - 100%"
 - Hazards: Toxic, Irritant.[5]
- Segregation: Deposit into the Solid Toxic/Cytotoxic Waste Drum (typically intended for incineration).
 - Note: Do not place in "General Trash" or "Biohazard" (unless mixed with biologicals).

Workflow 2: Liquid Waste (HPLC Effluents/Stock Solutions)

Context: Most researchers encounter this compound in acetonitrile/water mixtures from HPLC analysis.

- Collection: Collect effluent in a dedicated "Halogenated" or "Non-Halogenated" solvent waste container (depending on the mobile phase used).
 - Scientific Logic:[6] While **Cis-Quaternary Acid** itself is not halogenated, it is often run with Trifluoroacetic Acid (TFA) or dissolved in solvents that dictate the stream. If unsure, default to the stream with the stricter disposal requirement (Halogenated).

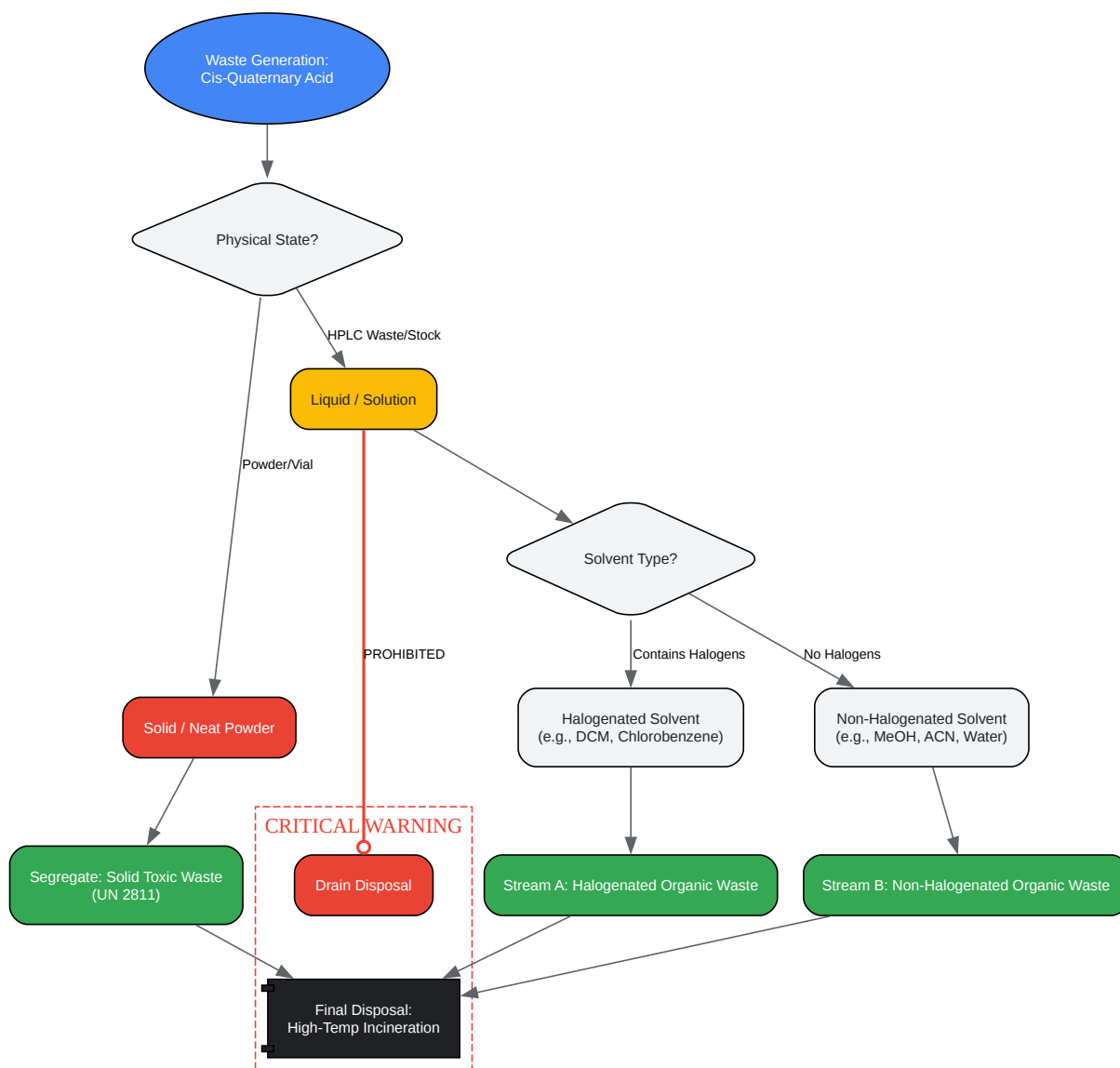
- Deactivation (Optional/Pre-treatment):
 - Caution: Chemical deactivation in the lab is generally discouraged due to the formation of unknown degradation products. High-temperature incineration by the waste vendor is the preferred destruction method.
- Storage: Cap containers tightly. Quaternary ammoniums are non-volatile, but the solvent carrier likely is.

Workflow 3: Spill Cleanup (Emergency Response)

- Isolate: Evacuate the immediate area (3-meter radius).
- PPE Up: Don appropriate PPE (Double gloves, Goggles, N95).
- Containment:
 - Solid Spill: Cover with wet paper towels to prevent dust generation. Wipe up carefully.
 - Liquid Spill: Absorb with vermiculite or a dedicated organic spill pad.
- Cleaning: Wash the surface with 70% Isopropanol followed by a soap and water rinse.
 - Reasoning: The alcohol helps solubilize the organic cation, while the soap (anionic surfactant) helps lift any remaining cationic residue via ion-pairing.

Part 5: Decision Logic & Workflow Visualization

The following diagram illustrates the critical decision nodes for disposing of **Cis-Quaternary Acid**, ensuring compliance with environmental safety standards.



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Figure 1: Decision tree for the segregation and disposal of **Cis-Quaternary Acid** waste streams. Note strictly that drain disposal is prohibited due to aquatic toxicity.

References

- PubChem.Cisatracurium Besylate - Compound Summary (Parent Compound Context). National Library of Medicine. [[Link](#)]

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- To cite this document: BenchChem. [Part 1: Operational Priority & Hazard Identification]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b601610/docs#part-1-operational-priority-hazard-identification>]

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